

An In-depth Technical Guide to 1-Ethylcyclobutan-1-amine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Ethylcyclobutan-1-amine hydrochloride*

Cat. No.: *B1449859*

[Get Quote](#)

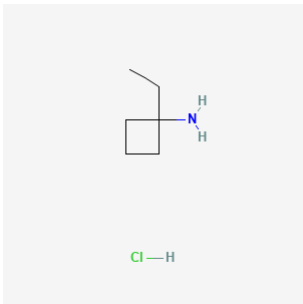
For Researchers, Scientists, and Drug Development Professionals

Foreword: The Strategic Value of Strained Aliphatic Scaffolds in Modern Drug Discovery

The quest for novel chemical matter in drug discovery has led researchers to explore beyond the traditional flat, aromatic landscapes of medicinal chemistry. In this pursuit, strained aliphatic rings, such as the cyclobutane moiety, have emerged as powerful tools for sculpting molecular architecture. Their unique three-dimensional conformations offer a compelling strategy to enhance potency, selectivity, and pharmacokinetic properties. This guide focuses on a specific, yet versatile building block, **1-Ethylcyclobutan-1-amine hydrochloride**, providing a comprehensive overview of its synthesis, characterization, and potential applications for the discerning scientist.

Section 1: Chemical Identity and Physicochemical Properties

1-Ethylcyclobutan-1-amine hydrochloride is a primary amine salt featuring a cyclobutane ring substituted with an ethyl group and an amino group at the same carbon atom. This quaternary substitution pattern imparts specific steric and electronic properties that are of interest in the design of bioactive molecules.

Property	Value	Source
CAS Number	279215-56-4	[1][2][3]
Molecular Formula	C ₆ H ₁₄ ClN	
Molecular Weight	135.64 g/mol	[1]
Chemical Structure		PubChem
Canonical SMILES	CCC1(CCC1)N.Cl	
InChIKey	XGXNQIUNHHNDAQ-UHFFFAOYSA-N	
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents like methanol and ethanol.	

Section 2: Synthesis and Mechanistic Insights

The synthesis of **1-Ethylcyclobutan-1-amine hydrochloride** can be efficiently achieved through a two-step process, commencing with the formation of the tertiary alcohol precursor, 1-ethylcyclobutanol, followed by a Ritter reaction to introduce the amine functionality. This synthetic strategy is both robust and scalable, making it suitable for laboratory and potential pilot-plant scale production.

Step 1: Synthesis of 1-Ethylcyclobutanol via Grignard Reaction

The initial step involves the nucleophilic addition of an ethyl Grignard reagent to cyclobutanone. This classic organometallic reaction is a highly effective method for forming carbon-carbon

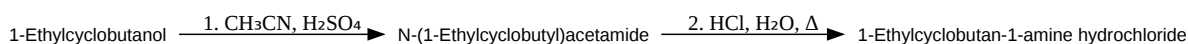
bonds and creating tertiary alcohols.

Reaction Scheme:

Ethylmagnesium Bromide



Acetonitrile



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 98793 | Sigma-Aldrich [sigmaaldrich.com]
- 2. US10858352B2 - Pharmaceutical compounds - Google Patents [patents.google.com]
- 3. 13803-74-2 | MFCD09038354 | 4-Methyl-2-hexanamine hydrochloride [aaronchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Ethylcyclobutan-1-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1449859#cas-number-for-1-ethylcyclobutan-1-amine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com